

An In-depth Technical Guide to 6-(benzyloxy)-7-methyl-1H-indole

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Compound of Interest

Compound Name: 6-(benzyloxy)-7-methyl-1H-indole

CAS No.: 1000343-99-6

Cat. No.: B3196556

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-(benzyloxy)-7-methyl-1H-indole, identified by the CAS number 1000343-99-6, is a heterocyclic aromatic compound of significant interest in the field of medicinal chemistry and organic synthesis.^[1] Its structure, featuring a substituted indole nucleus, positions it as a valuable intermediate for the synthesis of more complex, biologically active molecules. The indole scaffold is a privileged structure in drug discovery, forming the core of numerous natural products and pharmaceuticals.^[1] The strategic placement of a benzyloxy group at the 6-position and a methyl group at the 7-position offers unique opportunities for chemical modification and exploration of structure-activity relationships (SAR).

The benzyloxy group serves as a versatile protecting group for the hydroxyl functionality, which can be deprotected at a later synthetic stage to yield the corresponding 6-hydroxy-7-methylindole.^[1] This latent hydroxyl group is of particular interest for introducing further diversity and modulating the physicochemical properties of derivative compounds. This guide provides a comprehensive overview of the synthesis, structural elucidation, and potential

applications of **6-(benzyloxy)-7-methyl-1H-indole**, aimed at equipping researchers with the foundational knowledge to effectively utilize this compound in their drug discovery and development endeavors.

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of a compound is fundamental to its application in research. The key properties of **6-(benzyloxy)-7-methyl-1H-indole** are summarized in the table below.

Property	Value	Source
CAS Number	1000343-99-6	[1]
Molecular Formula	C ₁₆ H ₁₅ NO	
Molecular Weight	237.3 g/mol	[1]
Physical Form	Solid	[2]
Purity	≥95%	[2]
Storage	Keep in a dark place, inert atmosphere, room temperature.	[2]

Spectroscopic Profile

The structural integrity of **6-(benzyloxy)-7-methyl-1H-indole** is confirmed through various spectroscopic techniques. The expected data from ¹H NMR, ¹³C NMR, and Mass Spectrometry are detailed below.

¹ H NMR	Expected Chemical Shift (δ, ppm)	Multiplicity	Assignment
Aromatic Protons	7.28-7.40	m	Ar-H (benzyl)
Indole Protons	Varies	Varies	Indole-H
Methylene Protons	~5.12	s	-O-CH ₂ -
Methyl Protons	Varies	s	-CH ₃
NH Proton	Broad singlet	s	N-H

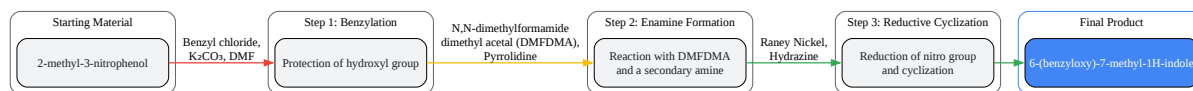
¹³ C NMR	Expected Chemical Shift (δ, ppm)	Assignment
Aromatic Carbons	110-140	Ar-C
Methylene Carbon	~70	-O-CH ₂ -
Methyl Carbon	~15-20	-CH ₃

Mass Spectrometry	m/z	Assignment
Molecular Ion	237.31	[M] ⁺
Fragmentation	91	[C ₇ H ₇] ⁺ (tropylium ion)

Synthesis of 6-(benzyloxy)-7-methyl-1H-indole

The synthesis of substituted indoles is a well-established area of organic chemistry, with several named reactions available for their construction. A common and effective method for preparing **6-(benzyloxy)-7-methyl-1H-indole** would likely involve a multi-step sequence starting from a suitably substituted aniline or nitrotoluene derivative. The Leimgruber-Batcho indole synthesis is a powerful method for constructing indoles from o-nitrotoluenes.^[1]

A plausible synthetic workflow is outlined below:



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Caption: Plausible synthetic workflow for **6-(benzyloxy)-7-methyl-1H-indole**.

Experimental Protocol: Synthesis via Leimgruber-Batcho Approach

This protocol is a representative example and may require optimization.

Step 1: Synthesis of 1-(Benzyloxy)-2-methyl-3-nitrobenzene

- To a solution of 2-methyl-3-nitrophenol (1 equivalent) in a suitable solvent such as dimethylformamide (DMF), add anhydrous potassium carbonate (1.1 equivalents).
- To this stirred suspension, add benzyl chloride (1.1 equivalents) dropwise at room temperature.
- Heat the reaction mixture to 80-90 °C and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and pour it into ice-water.
- Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford 1-(benzyloxy)-2-methyl-3-nitrobenzene.

Step 2: Synthesis of (E)-1-(Benzyloxy)-2-(2-nitrovinyl)-3-methylbenzene

- This step is illustrative of the enamine formation characteristic of the Leimgruber-Batcho synthesis. The intermediate from Step 1 can be reacted with N,N-dimethylformamide dimethyl acetal (DMFDMA) and a secondary amine like pyrrolidine.

Step 3: Reductive Cyclization to **6-(benzyloxy)-7-methyl-1H-indole**

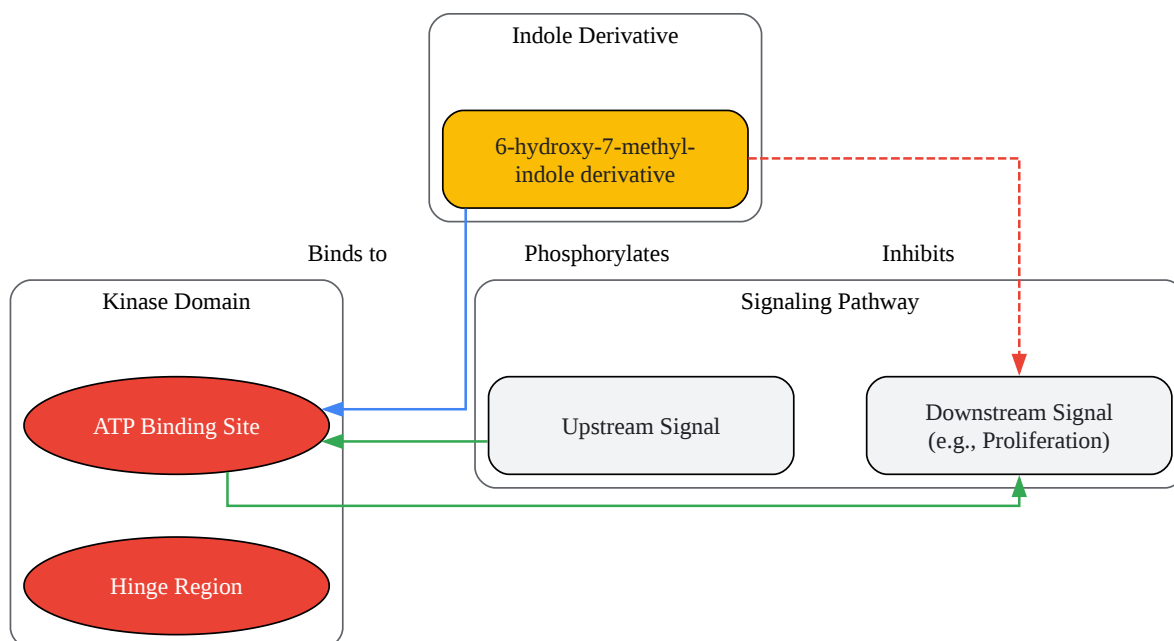
- The enamine intermediate from the previous step is subjected to reductive cyclization.
- A common method involves the use of a reducing agent such as Raney nickel and hydrazine hydrate in a solvent like ethanol or a mixture of THF and methanol.[3]
- The reaction is typically exothermic and requires careful monitoring.
- Upon completion of the reaction, the catalyst is carefully filtered off, and the filtrate is concentrated.
- The crude product is then purified by column chromatography to yield **6-(benzyloxy)-7-methyl-1H-indole**.

Applications in Drug Discovery and Medicinal Chemistry

The indole nucleus is a cornerstone in medicinal chemistry, with indole-containing compounds exhibiting a wide array of biological activities.[1] While **6-(benzyloxy)-7-methyl-1H-indole** itself is primarily a synthetic intermediate, its derivatives have significant potential in drug discovery.

Potential as a Scaffold for Kinase Inhibitors

Many kinase inhibitors feature a heterocyclic core that interacts with the hinge region of the kinase domain. The indole scaffold can serve as such a core. The benzyloxy group at the 6-position can be deprotected to a hydroxyl group, which can then act as a hydrogen bond donor or be further functionalized to enhance binding affinity and selectivity for a target kinase.



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Caption: Inhibition of a kinase signaling pathway by an indole derivative.

Precursor for Monoamine Oxidase (MAO) Inhibitors

Derivatives of indole have been investigated as inhibitors of monoamine oxidase B (MAO-B), an enzyme implicated in neurodegenerative diseases such as Parkinson's disease.[1] The presence of a benzyloxy motif has been identified as a key feature in some potent MAO-B inhibitors.[1] The **6-(benzyloxy)-7-methyl-1H-indole** scaffold provides a starting point for the synthesis of novel MAO-B inhibitors.

Purification and Characterization

Purification by Column Chromatography

Protocol:

- Prepare a slurry of silica gel in a non-polar solvent (e.g., hexane) and pack it into a glass column.
- Dissolve the crude **6-(benzyloxy)-7-methyl-1H-indole** in a minimal amount of a suitable solvent (e.g., dichloromethane or ethyl acetate/hexane mixture).
- Load the dissolved sample onto the top of the silica gel column.
- Elute the column with a gradient of a more polar solvent (e.g., ethyl acetate in hexane). The polarity of the eluent should be gradually increased.
- Collect fractions and monitor them by TLC to identify the fractions containing the pure product.
- Combine the pure fractions and evaporate the solvent under reduced pressure to obtain the purified **6-(benzyloxy)-7-methyl-1H-indole**.

Conclusion

6-(benzyloxy)-7-methyl-1H-indole is a strategically important molecule for synthetic and medicinal chemists. Its value lies in its potential as a versatile building block for the creation of diverse libraries of indole derivatives. The presence of the benzyloxy protecting group allows for late-stage functionalization, a highly desirable feature in modern drug discovery. While the biological activity of this specific compound is not extensively documented, its structural motifs are present in numerous bioactive molecules, highlighting its potential as a scaffold for the development of novel therapeutics, particularly in the areas of oncology and neurodegenerative diseases. This guide provides a solid foundation for researchers to leverage the chemical potential of **6-(benzyloxy)-7-methyl-1H-indole** in their scientific pursuits.

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